

Thermodynamic Properties of Toluene: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Toluene

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This technical guide provides a detailed overview of the essential thermodynamic data for toluene, a ubiquitous solvent in scientific research and the pharmaceutical industry. Accurate thermodynamic parameters are critical for a wide range of applications, from reaction engineering and process design to understanding molecular interactions and solvation thermodynamics in drug development. This document summarizes key thermodynamic properties of toluene at various temperatures and pressures, outlines the experimental methodologies used for their determination, and illustrates the relationships between these properties.

Core Thermodynamic Data

The following tables present a curated summary of essential thermodynamic data for toluene, compiled from various reputable sources. These values are crucial for modeling and optimizing processes where toluene is used as a solvent or reactant.

Vapor Pressure of Toluene

The vapor pressure of a liquid is a fundamental property that dictates its evaporation rate and boiling point. The relationship between temperature and vapor pressure for toluene is well-described by the Antoine equation:

$$\log_{10}(P) = A - (B / (T + C))$$

Where P is the vapor pressure in bar and T is the temperature in Kelvin. The following table lists the Antoine coefficients for toluene over different temperature ranges.[1]

Temperature Range (K)	A	B	C
273.13 - 297.89	4.23679	1426.448	-45.957
303 - 343	4.08245	1346.382	-53.508
308.52 - 384.66	4.07827	1343.943	-53.773
273 - 323	4.14157	1377.578	-50.507

The boiling point of toluene at standard atmospheric pressure (760 mmHg) is 110.6 °C.[2]

Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)

The enthalpy of vaporization is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure. This value is temperature-dependent.

Temperature (K)	Enthalpy of Vaporization (kJ/mol)
298.15	38.06
318	37.3
341.27	35.65
360	35.4

The relationship between the enthalpy of vaporization and temperature can be expressed by the equation: $\Delta_{\text{vap}}H = A \exp(1 - T_r)\beta$, where T_r is the reduced temperature (T / T_c). For toluene, between 298 K and 410 K, $A = 53.09$ kJ/mol and $\beta = 0.2774$, with a critical temperature (T_c) of 591.7 K.[1]

Specific Heat Capacity at Constant Pressure (C_p)

Specific heat capacity is the amount of heat energy required to raise the temperature of a substance per unit of mass.

Liquid Phase[3]

Temperature (K)	Cp (J/mol·K)
294.71	157.0
298.15	157.057

Gas Phase[4]

Temperature (K)	Cp (J/mol·K)
298.15	103.7
400	139.9
500	170.8
600	196.2

Density of Liquid Toluene

The density of liquid toluene varies with both temperature and pressure. The following table provides density values at various conditions. A comprehensive study by McLinden and Splett provides a standard reference for liquid toluene density over a wide range of temperatures and pressures.[5]

Temperature (°C)	Pressure (MPa)	Density (kg/m ³)
-50	0.1	924.5
20	0.1	866.9
100	0.1	789.7
20	10	873.3
20	30	885.5

Experimental Protocols

The determination of accurate thermodynamic data relies on precise experimental methodologies. Below is an overview of the key techniques employed. For detailed experimental protocols, it is recommended to consult the original research articles cited in sources such as the NIST Chemistry WebBook.

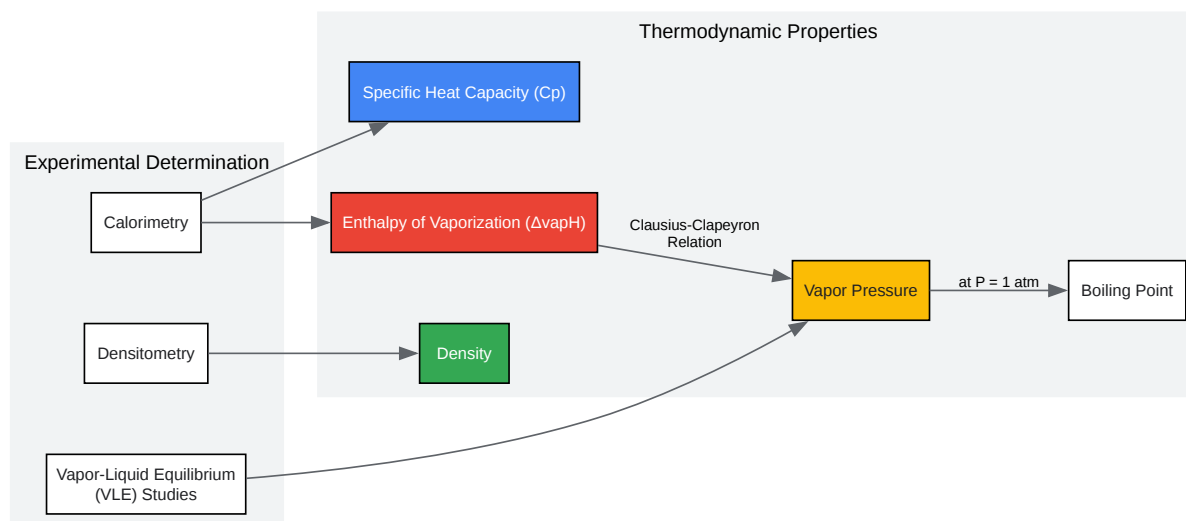
Calorimetry: Techniques like adiabatic calorimetry are used to measure heat capacities. The substance is heated in a controlled environment, and the energy input required to achieve a certain temperature change is precisely measured. For determining the enthalpy of vaporization, techniques like differential scanning calorimetry (DSC) or specialized vapor-flow calorimeters are employed.

Vapor-Liquid Equilibrium (VLE) Studies: To determine vapor pressure, VLE stills are used. In these apparatuses, the liquid and vapor phases are allowed to reach equilibrium at a specific temperature, and the corresponding pressure is measured using a manometer.

Densitometry: The density of liquid toluene is often measured using vibrating-tube densimeters. The principle involves measuring the oscillation frequency of a U-shaped tube filled with the liquid. The frequency of oscillation is directly related to the density of the fluid. For high-accuracy measurements over wide temperature and pressure ranges, a two-sinker hydrostatic-balance densimeter with a magnetic suspension coupling can be utilized.^[5]

Interrelation of Thermodynamic Properties

The various thermodynamic properties of toluene are interconnected. For instance, the Clausius-Clapeyron equation relates vapor pressure, temperature, and the enthalpy of vaporization. The following diagram illustrates the logical flow of how these properties are determined and interconnected.



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Caption: Workflow for determining and relating key thermodynamic properties of toluene.

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- To cite this document: BenchChem. [Thermodynamic Properties of Toluene: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205082#thermodynamic-data-for-toluene-at-various-temperatures-and-pressures]

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